

Synthesis and manufacturing of Isoproturon-¹³C₆

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Compound of Interest

Compound Name: Isoproturon-¹³C₆

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An In-depth Technical Guide to the Synthesis and Manufacturing of Isoproturon-¹³C₆

Abstract

This technical guide provides a comprehensive overview of the synthesis and manufacturing of Isoproturon-¹³C₆, a critical analytical standard for researchers in environmental science, agriculture, and toxicology. Isoproturon, a widely used phenylurea herbicide, requires sensitive and accurate quantification in complex matrices.^{[1][2][3][4]} The stable isotope-labeled (SIL) analogue, Isoproturon-¹³C₆, serves as an ideal internal standard for mass spectrometry-based methods, enabling precise quantification by correcting for matrix effects and variations in instrument response. This document details a robust synthetic pathway starting from ¹³C₆-labeled cumene, outlines key considerations for process scale-up, and describes the essential analytical techniques for quality control and characterization of the final product. This guide is intended for researchers, process chemists, and quality assurance professionals involved in the production and use of high-purity isotopic standards.

Introduction: The Rationale for Isoproturon-¹³C₆

Isoproturon (IPU), chemically known as N-(4-isopropylphenyl)-N',N'-dimethylurea, is a selective, systemic herbicide effective against annual grasses and broad-leaved weeds,

particularly in cereal crops.[1][3][4][5] Its mode of action involves the inhibition of photosynthesis in target weeds.[1] Due to its widespread application, environmental monitoring of Isoproturon residues in soil, water, and food products is a regulatory necessity to ensure environmental safety and prevent potential risks to non-target organisms.[2]

Accurate quantification of pesticide residues at trace levels requires sophisticated analytical methods, with Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) being the technique of choice for its sensitivity and selectivity.[3][6] A significant challenge in trace analysis is the "matrix effect," where co-extractives from the sample can suppress or enhance the analyte signal, leading to inaccurate results. The use of a stable isotope-labeled internal standard, such as Isoproturon- $^{13}\text{C}_6$, is the most effective strategy to mitigate this issue. Since Isoproturon- $^{13}\text{C}_6$ is chemically identical to the unlabeled analyte, it co-elutes chromatographically and experiences the same matrix effects and ionization efficiencies. Its distinct mass-to-charge ratio (m/z), however, allows it to be independently detected by the mass spectrometer, providing a reliable basis for quantification. The synthesis of florasulam-[phenyl($^{13}\text{C}_6$)] for similar regulatory studies underscores the importance of this approach.[7]

This guide provides a detailed methodology for the synthesis and manufacturing of high-purity Isoproturon- $^{13}\text{C}_6$ to support these critical analytical applications.

Strategic Approach to Synthesis

The synthesis of Isoproturon- $^{13}\text{C}_6$ requires a strategy that efficiently incorporates the six ^{13}C atoms into the phenyl ring of the molecule. The most logical and cost-effective approach is to begin with a commercially available, uniformly labeled precursor, namely Cumene- $^{13}\text{C}_6$. From this starting material, a multi-step synthesis can be devised based on established industrial processes for unlabeled Isoproturon.[5][8]

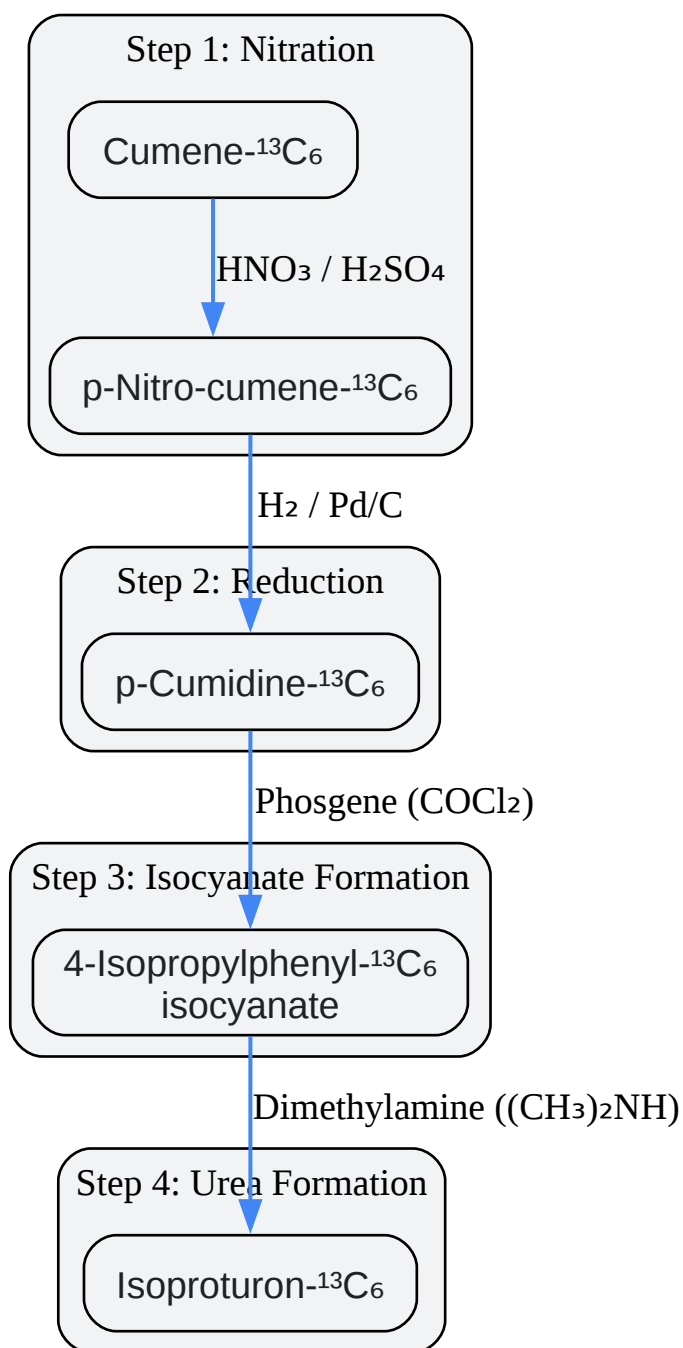
Two primary routes are prevalent in the industry for Isoproturon synthesis:

- The Phosgene Route: This involves the reaction of 4-isopropylaniline (p-cumidine) with phosgene to form an isocyanate intermediate, which is then reacted with dimethylamine.[5]
- The Urea Route: This non-phosgene alternative involves the reaction of p-cumidine with urea to form an intermediate p-isopropyl phenylurea, which subsequently reacts with dimethylamine.[9][10]

While the urea route avoids the use of highly toxic phosgene, the phosgene route is often more direct and high-yielding. For the synthesis of a high-value, small-volume standard like Isoproturon- $^{13}\text{C}_6$, the phosgene route is often preferred in a controlled laboratory setting due to its efficiency. This guide will detail a robust four-step synthesis based on this pathway, beginning with the nitration of Cumene- $^{13}\text{C}_6$.

Overall Synthetic Workflow

The proposed synthesis is a four-step process designed to maximize yield and isotopic integrity.



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Caption: Structure of Isoproturon- $^{13}\text{C}_6$ with labeled phenyl ring.

- ^1H NMR: The proton NMR spectrum will be similar to that of unlabeled Isoproturon, but the signals for the aromatic protons will show complex splitting patterns due to strong coupling with the adjacent ^{13}C nuclei.

- ^{13}C NMR: The carbon NMR spectrum will show six highly intense signals in the aromatic region, confirming the enrichment of the phenyl ring carbons.

Identity and Isotopic Enrichment by Mass Spectrometry

LC-MS is used to confirm the molecular weight and determine the isotopic purity.

- Technique: High-Performance Liquid Chromatography coupled with a high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap).
- Expected Result: The mass spectrum will show a molecular ion peak corresponding to the mass of Isoproturon- $^{13}\text{C}_6$. For a fully labeled compound ($[\text{M}+\text{H}]^+$), the expected m/z would be approximately 213.18, which is 6 mass units higher than the unlabeled compound ($m/z \approx 207.15$). The isotopic distribution pattern will confirm the presence of six ^{13}C atoms.

Chemical Purity by HPLC

- Technique: Reversed-phase HPLC with UV detection ($\lambda \approx 240$ nm). [2]* Method: A C18 column is typically used with a mobile phase consisting of an acetonitrile/water or methanol/water gradient. [3][6]* Acceptance Criteria: For use as a primary analytical standard, the chemical purity should be $\geq 98\%$, with no single impurity greater than 0.5%.

Parameter	Specification	Method
Appearance	White to off-white solid	Visual Inspection
Chemical Purity	$\geq 98.0\%$	HPLC-UV
Isotopic Enrichment	≥ 99 atom % ^{13}C	LC-HRMS
Identity	Conforms to structure	^1H NMR, ^{13}C NMR, MS

Table 1: Typical Quality Control Specifications for Isoproturon- $^{13}\text{C}_6$.

Conclusion

The synthesis and manufacturing of Isoproturon- $^{13}\text{C}_6$ is a well-defined process that leverages established chemical principles to produce a high-purity, high-value analytical standard. The synthetic route, starting from Cumene- $^{13}\text{C}_6$, is robust and efficient. Successful production

hinges on careful execution of the multi-step synthesis, rigorous safety protocols, and comprehensive analytical characterization to verify the identity, chemical purity, and isotopic enrichment of the final product. The availability of this stable isotope-labeled standard is indispensable for the accurate and reliable monitoring of Isoproturon in environmental and biological systems, thereby supporting regulatory compliance and scientific research.

References

- CN112521312A - Synthesis method of isoproturon herbicide. Google Patents.
- Isotopic labeling. In: Wikipedia. Available at: [\[Link\]](#)
- Isoproturon. In: Wikipedia. Available at: [\[Link\]](#)
- Rowlinson, B., Crublet, E., Kerfah, R., & Plevin, M. J. (2022). Specific isotopic labelling and reverse labelling for protein NMR spectroscopy: using metabolic precursors in sample preparation. White Rose Research Online. Available at: [\[Link\]](#)
- Understanding Isoproturon: Herbicide Class, Mode of Action, and Application. (2024). YouTube. Available at: [\[Link\]](#)
- Isoproturon. PubChem. National Institutes of Health. Available at: [\[Link\]](#)
- Sakkas, V. A., Lambropoulou, D. A., & Albanis, T. A. (2004). Photocatalytic degradation of the herbicide isoproturon: characterisation of by-products by liquid chromatography with electrospray ionisation tandem mass spectrometry. PubMed. Available at: [\[Link\]](#)
- CN1063279A - The method of synthetic herbicide isoproturon. Google Patents.
- Isoproturon in Drinking-water. (2003). World Health Organization (WHO). Available at: [\[Link\]](#)
- Kovalczuk, T., Poustka, J., & Hajšlová, J. (2008). HPLC-MS/MS method for analysis of isoproturon in difficult matrix: Poppy Seeds. ResearchGate. Available at: [\[Link\]](#)
- Penning, H., et al. (2010). C, N, and H isotope fractionation of the herbicide isoproturon reflects different microbial transformation pathways. PubMed. Available at: [\[Link\]](#)
- Kovalczuk, T., Poustka, J., & Hajšlová, J. (2008). HPLC-MS/MS method for analysis of isoproturon in difficult matrix: poppy seeds. Czech Journal of Food Sciences. Available at:

[\[Link\]](#)

- Soong, J. L., et al. (2022). Plant Isotope Labeling by ^{13}C and ^{15}N Labelling Chamber | Protocol Preview. YouTube. Available at: [\[Link\]](#)
- Determination of Isoproturon in Environmental Samples using QuEChERS Extraction-Spectrofluorimetric Method. (2020). ResearchGate. Available at: [\[Link\]](#)
- How to Start an Isoproturon Manufacturing Business? Niir Project Consultancy Services. Available at: [\[Link\]](#)
- Isoproturon Degradation Pathway. (2002). Eawag-BBD. Available at: [\[Link\]](#)
- Synthesis on Scale: Process Chemistry in the Pharmaceutical Industry. (2022). American Chemical Society. Available at: [\[Link\]](#)
- Synthesis of Florasulam Stable Isotopes to Enable Identification of Degradants by Mass Spectrometry for Re-registration Studies. (2023). PubMed. Available at: [\[Link\]](#)
- Kovalczuk, T., Poustka, J., & Hajšlová, J. (2008). HPLC-MS/MS method for analysis of isoproturon in difficult matrix: poppy seeds. Czech Journal of Food Sciences. Available at: [\[Link\]](#)

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Sources

- 1. [youtube.com](https://www.youtube.com) [[youtube.com](https://www.youtube.com)]
- 2. cdn.who.int [cdn.who.int]
- 3. agriculturejournals.cz [agriculturejournals.cz]
- 4. cjfs.agriculturejournals.cz [cjfs.agriculturejournals.cz]
- 5. Isoproturon - Wikipedia [en.wikipedia.org]

- [6. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [7. Synthesis of Florasulam Stable Isotopes to Enable Identification of Degradants by Mass Spectrometry for Re-registration Studies - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [8. Isoproturon | C₁₂H₁₈N₂O | CID 36679 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [9. CN1063279A - The method of synthetic herbicide isoproturon - Google Patents \[patents.google.com\]](https://patents.google.com)
- [10. niir.org \[niir.org\]](https://niir.org)
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